

Proper Disposal Procedures for 5-chloro-N,N-dimethylpentanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-chloro-N,N-dimethylpentanamide

Cat. No.: B3053327

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Essential Safety and Logistical Information for Laboratory Personnel

The proper disposal of **5-chloro-N,N-dimethylpentanamide** is critical to ensure laboratory safety, protect environmental health, and maintain regulatory compliance. As a chlorinated organic compound, it is classified as hazardous waste and must be handled accordingly. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Immediate Safety and Handling Precautions

Before handling **5-chloro-N,N-dimethylpentanamide**, it is imperative to wear appropriate Personal Protective Equipment (PPE). This compound is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation and respiratory irritation.^[1]

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification	Purpose
Gloves	Compatible chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and irritation.
Eye Protection	Chemical safety goggles or a face shield.	To protect against splashes and eye irritation.
Lab Coat	Standard laboratory coat.	To protect clothing and skin from contamination.
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of vapors, which may cause respiratory irritation.

Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe collection and disposal of **5-chloro-N,N-dimethylpentanamide** waste.

Step 1: Waste Identification and Classification

- Identify all waste containing **5-chloro-N,N-dimethylpentanamide**, including pure substance, contaminated solutions, and any contaminated lab materials (e.g., pipette tips, weighing paper).
- Classify this waste as "Halogenated Organic Waste." This classification is crucial as disposal methods for halogenated and non-halogenated organic waste are different and have varying costs.

Step 2: Waste Segregation

- Crucially, do not mix halogenated waste with non-halogenated organic waste.
- Maintain separate, clearly labeled waste containers for each category. Co-mingling can complicate the disposal process and significantly increase disposal costs.

Step 3: Waste Collection and Containment

- Use a designated, leak-proof, and chemically compatible container for collecting **5-chloro-N,N-dimethylpentanamide** waste. The container should have a secure screw-top cap.
- The container must be clearly labeled with "Halogenated Organic Hazardous Waste" and list the chemical constituents, including "**5-chloro-N,N-dimethylpentanamide**."
- Store the waste container in a designated, well-ventilated, and secondary containment area to prevent spills from reaching the environment.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- The standard and required disposal method for halogenated organic compounds is high-temperature incineration at a licensed hazardous waste disposal facility. This process is designed to break down the compound into less harmful substances.
- Provide the EHS department or the disposal company with an accurate description of the waste contents.

Chemical and Hazard Profile

A summary of key data for **5-chloro-N,N-dimethylpentanamide** is provided below for quick reference.

Property	Value	Source
CAS Number	53101-21-6	PubChem[1]
Molecular Formula	C ₇ H ₁₄ ClNO	PubChem[1]
Molecular Weight	163.64 g/mol	PubChem[1]
GHS Hazard Codes	H302, H315, H319, H335	PubChem[1]
GHS Precautionary Code (Disposal)	P501	PubChem[1]

GHS Hazard Statements:

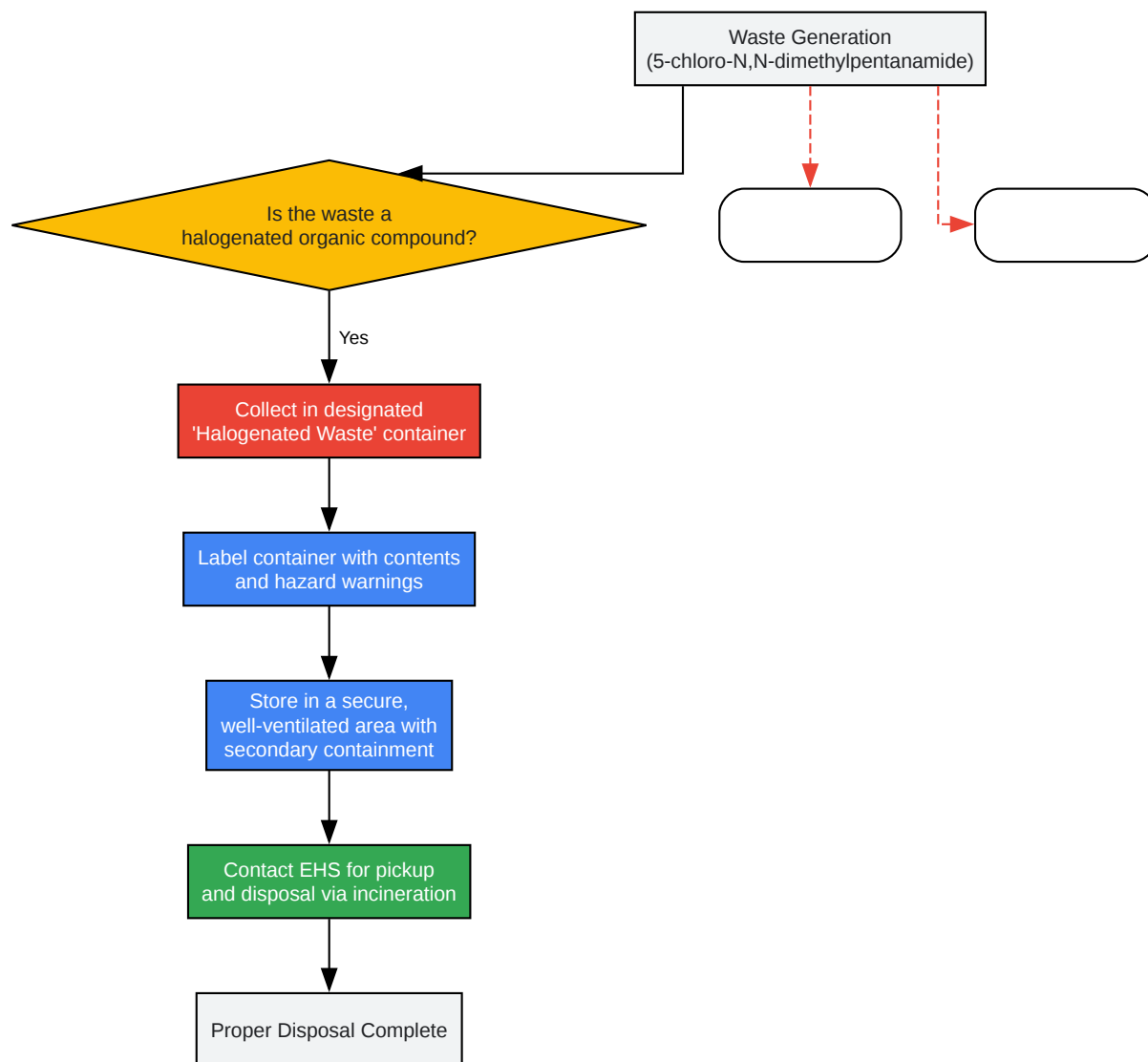
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statement for Disposal:

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-chloro-N,N-dimethylpentanamide**.



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Caption: Disposal workflow for **5-chloro-N,N-dimethylpentanamide**.

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References

- 1. 5-chloro-N,N-dimethylpentanamide | C₇H₁₄ClNO | CID 11252183 - PubChem [pubchem.ncbi.nlm.nih.gov]
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